

Purification of 2-Methoxyphenothiazine by Recrystallization: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyphenothiazine

Cat. No.: B126182

[Get Quote](#)

Abstract

This document provides a detailed protocol for the purification of **2-Methoxyphenothiazine**, a key intermediate in the synthesis of various pharmaceuticals, via recrystallization.^[1] The protocol outlines solvent selection, the recrystallization procedure, and methods for assessing purity. This guide is intended for researchers, scientists, and professionals in drug development to achieve high-purity **2-Methoxyphenothiazine** for research and manufacturing purposes.

Introduction

2-Methoxyphenothiazine is a crucial heterocyclic compound widely used as an intermediate in the synthesis of antipsychotic drugs such as Levomepromazine and Methotrimeprazine.^[1] The purity of this intermediate is paramount to ensure the quality, safety, and efficacy of the final active pharmaceutical ingredient (API). Recrystallization is a robust and widely employed technique for the purification of solid organic compounds. The principle of this method relies on the differential solubility of the compound and its impurities in a suitable solvent at different temperatures. By dissolving the impure solid in a hot solvent and allowing it to cool, the desired compound crystallizes out in a purer form, leaving the impurities dissolved in the mother liquor. This application note details a reproducible recrystallization protocol for **2-Methoxyphenothiazine**, leading to a significant enhancement in its purity.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Methoxyphenothiazine** is presented in the table below. The melting point is a critical indicator of purity, with a sharp melting range close to the literature value suggesting a high-purity sample.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₁ NOS	[2]
Molecular Weight	229.3 g/mol	[2]
Appearance	Yellow or pale gray solid	[3]
Melting Point	185-188 °C	[2][4]
Solubility	Slightly soluble in DMSO and Methanol.[2] Soluble in hot cyclohexane, benzene, toluene, and dichloroethane.	
Purity (Commercial)	≥ 97% (HPLC), with some suppliers offering ≥ 99.0%	[4][5]

Experimental Protocol: Recrystallization of 2-Methoxyphenothiazine

This protocol provides a general procedure for the recrystallization of **2-Methoxyphenothiazine**. The choice of solvent can be optimized based on the nature of the impurities present. Solvents such as cyclohexane, benzene, toluene, and dichloroethane have been shown to be effective.[5]

3.1. Materials and Equipment

- Crude **2-Methoxyphenothiazine**
- Recrystallization solvent (e.g., Cyclohexane, Toluene, or Benzene)
- Erlenmeyer flask
- Heating mantle or hot plate with a water/oil bath

- Condenser
- Buchner funnel and flask
- Filter paper
- Vacuum source
- Spatula
- Glass stirring rod
- Drying oven or desiccator

3.2. Recrystallization Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. repository.up.ac.za [repository.up.ac.za]
- 2. lookchem.com [lookchem.com]
- 3. people.chem.umass.edu [people.chem.umass.edu]
- 4. 2-Methoxyphenothiazine | 1771-18-2 [amp.chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Purification of 2-Methoxyphenothiazine by Recrystallization: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126182#purification-of-2-methoxyphenothiazine-by-recrystallization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com